

Personal protective equipment for handling 3-Bromo-2,4-dimethylaniline

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Compound of Interest

Compound Name: 3-Bromo-2,4-dimethylaniline

Cat. No.: B1281310

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Essential Safety and Handling Guide for 3-Bromo-2,4-dimethylaniline

Disclaimer: Specific safety data for **3-Bromo-2,4-dimethylaniline** is limited. The following guidance is based on data for structurally similar compounds, such as other brominated dimethylaniline isomers. It is imperative for researchers to conduct a thorough risk assessment for their specific laboratory conditions before handling this chemical.

Immediate Safety and Operational Plan

This document provides essential safety protocols for handling **3-Bromo-2,4-dimethylaniline**, targeting researchers, scientists, and drug development professionals. The information is compiled from safety data sheets of analogous compounds and is intended to establish a robust safety framework.

Personal Protective Equipment (PPE)

When handling **3-Bromo-2,4-dimethylaniline**, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the required protective gear.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield conforming to EU Standard EN166 or OSHA's 29 CFR 1910.133 regulations.[1]	Protects against splashes and airborne particles that can cause serious eye irritation.[2][3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A lab coat or long-sleeved clothing is mandatory.[3]	Prevents skin contact, which can be harmful and cause irritation.[2][3][4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5] If ventilation is inadequate or dust/vapors are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., P2 or ABEK-P2) is required.[6]	Protects against inhalation, which can be harmful and may cause respiratory irritation.[2][3][4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Seek immediate medical attention.[1]

Handling, Storage, and Disposal Plan

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[3][4][7]
- Do not breathe dust or vapors.[6]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke in the handling area.[6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5]

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7][8]

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.[5][6]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

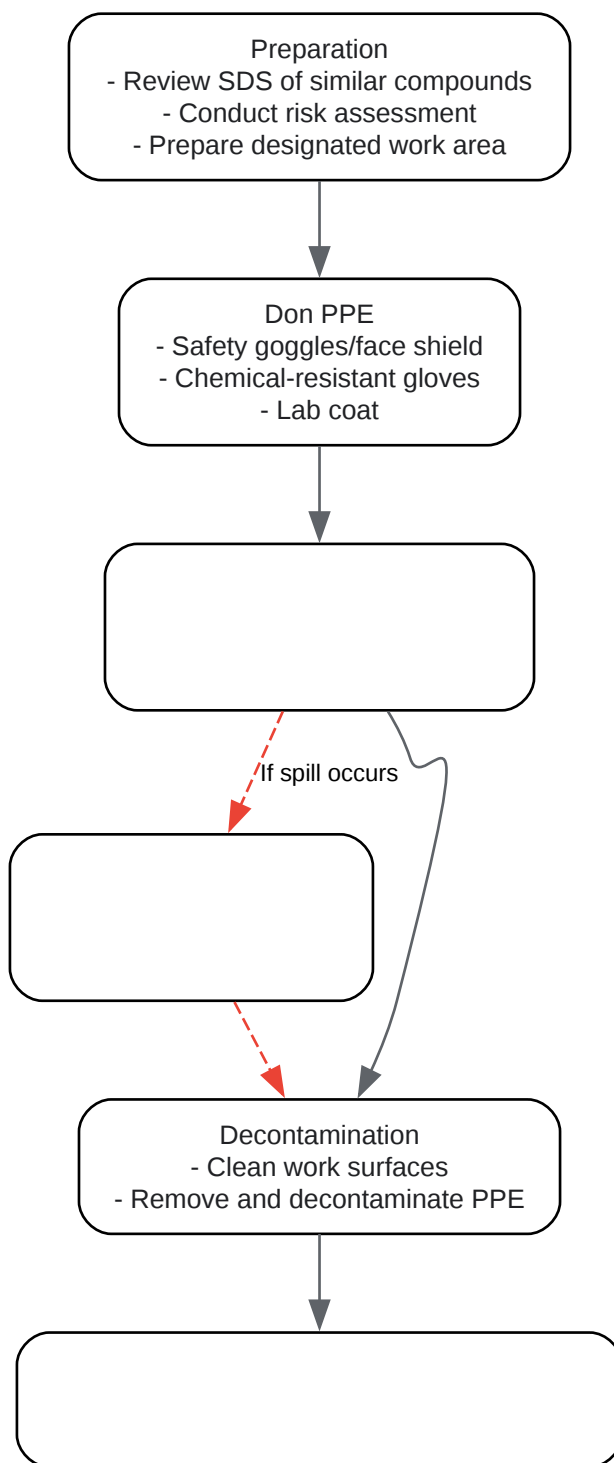
Quantitative Data Summary

The following table presents data for a closely related isomer, 4-Bromo-N,N-dimethylaniline, to provide an indication of the physical and chemical properties.

Property	Value	Source
Molecular Formula	C8H10BrN	[4]
Molecular Weight	200.08 g/mol	[6]
Melting Point	53 - 56 °C	[4]
Boiling Point	264 °C	[4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-Bromo-2,4-dimethylaniline** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Bromo-2,4-dimethylaniline**.

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